

Application Notes and Protocols for SR10067 In Vivo Mouse Studies

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Compound of Interest

Compound Name: SR10067
Cat. No.: B15608826

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SR10067 is a potent and selective synthetic agonist for the nuclear receptors REV-ERB α and REV-ERB β .^[1] These receptors are critical components of the core circadian clock machinery, acting as transcriptional repressors of key clock genes, most notably Bmal1 (also known as Arntl).^{[2][3]} By activating REV-ERB, **SR10067** provides a powerful tool to pharmacologically modulate the circadian rhythm and study its impact on various physiological processes, including metabolism, inflammation, and sleep architecture.^{[4][5][6]} These application notes provide detailed protocols for the in vivo use of **SR10067** in mouse models, along with key quantitative data and a depiction of the underlying signaling pathway.

Quantitative Data Summary

The following tables summarize key quantitative parameters for **SR10067**.

Table 1: In Vitro Activity of **SR10067**

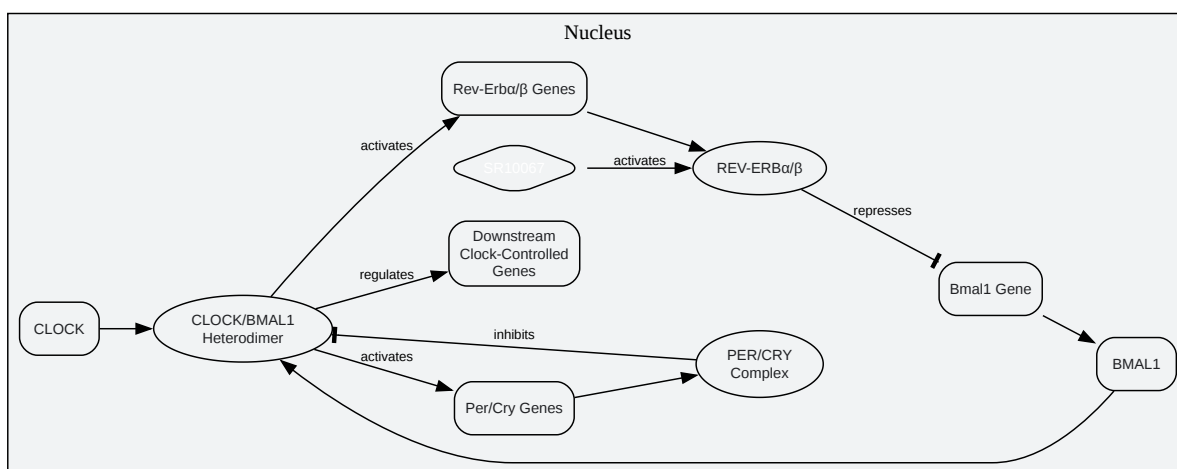
Parameter	Value	Species	Reference
IC50 (REV-ERB α)	170 nM	Not Specified	[1]
IC50 (REV-ERB β)	160 nM	Not Specified	[1]

Table 2: In Vivo Administration and Dosing of **SR10067** in Mice

Parameter	Value	Details	Reference
Route of Administration	Intraperitoneal (i.p.)	[1][3][4]	
Standard Dosage	30 mg/kg	[1][3][4]	
Vehicle	10% DMSO in corn oil	[1]	

Signaling Pathway

SR10067 acts as an agonist for the nuclear receptors REV-ERB α and REV-ERB β . In the canonical circadian clock feedback loop, the CLOCK/BMAL1 heterodimer promotes the transcription of Per and Cry genes. The PER/CRY protein complex, in turn, inhibits the activity of CLOCK/BMAL1. REV-ERB α/β adds another layer to this regulation by directly repressing the transcription of Bmal1. By activating REV-ERB, **SR10067** enhances this repression, leading to a decrease in Bmal1 expression and subsequent alterations in the circadian rhythm and downstream physiological processes.



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Caption: **SR10067** signaling pathway in the context of the circadian clock.

Experimental Protocols

Preparation of SR10067 for In Vivo Administration

Materials:

- **SR10067** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Corn oil, sterile
- Sterile 1.5 mL microcentrifuge tubes
- Sterile pipette tips

- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required amount of **SR10067**: Based on the desired dose (e.g., 30 mg/kg) and the number and weight of the mice to be treated, calculate the total mass of **SR10067** needed.
- Prepare the vehicle solution: Prepare a 10% DMSO in corn oil solution. For example, to make 1 mL of vehicle, add 100 μ L of sterile DMSO to 900 μ L of sterile corn oil.
- Dissolve **SR10067** in DMSO: Weigh the calculated amount of **SR10067** and place it in a sterile 1.5 mL microcentrifuge tube. Add the required volume of DMSO to achieve a 10x stock solution (relative to the final concentration in the vehicle). Vortex thoroughly until the powder is completely dissolved. Gentle warming or brief sonication can aid in dissolution.
- Prepare the final dosing solution: Add the appropriate volume of the **SR10067**/DMSO stock solution to the corn oil to achieve the final desired concentration and a 10% DMSO final concentration. For example, to prepare 1 mL of a 3 mg/mL solution (for a 10 mL/kg injection volume at 30 mg/kg), add 100 μ L of a 30 mg/mL **SR10067** in DMSO stock to 900 μ L of corn oil.
- Vortex the final solution: Vortex the final dosing solution vigorously to ensure a homogenous suspension. Prepare the solution fresh on the day of injection.

In Vivo Administration of SR10067 to Mice

Materials:

- 8-12 week old mice (e.g., C57BL/6J)
- Prepared **SR10067** dosing solution
- Sterile 1 mL syringes with 27-30 gauge needles
- Animal scale

- 70% ethanol

Procedure:

- **Animal Acclimatization:** House the mice in a controlled environment (12:12 light-dark cycle, constant temperature and humidity) for at least one week prior to the experiment to allow for acclimatization. Provide ad libitum access to food and water.
- **Handling:** Handle the mice gently to minimize stress.
- **Weigh the mouse:** Immediately before injection, weigh each mouse to accurately calculate the injection volume.
- **Calculate Injection Volume:** Based on the mouse's weight and the concentration of the **SR10067** solution, calculate the required injection volume. A common injection volume is 10 mL/kg.
- **Intraperitoneal (i.p.) Injection:**
 - Restrain the mouse securely.
 - Wipe the lower abdominal area with 70% ethanol.
 - Insert the needle into the peritoneal cavity at a shallow angle (approximately 15-20 degrees) in the lower right or left quadrant of the abdomen to avoid puncturing the bladder or cecum.
 - Inject the calculated volume of the **SR10067** solution slowly and smoothly.
 - Withdraw the needle and return the mouse to its cage.
- **Control Group:** Administer the vehicle solution (10% DMSO in corn oil) to the control group of mice using the same procedure.
- **Post-injection Monitoring:** Monitor the mice for any adverse reactions following the injection.

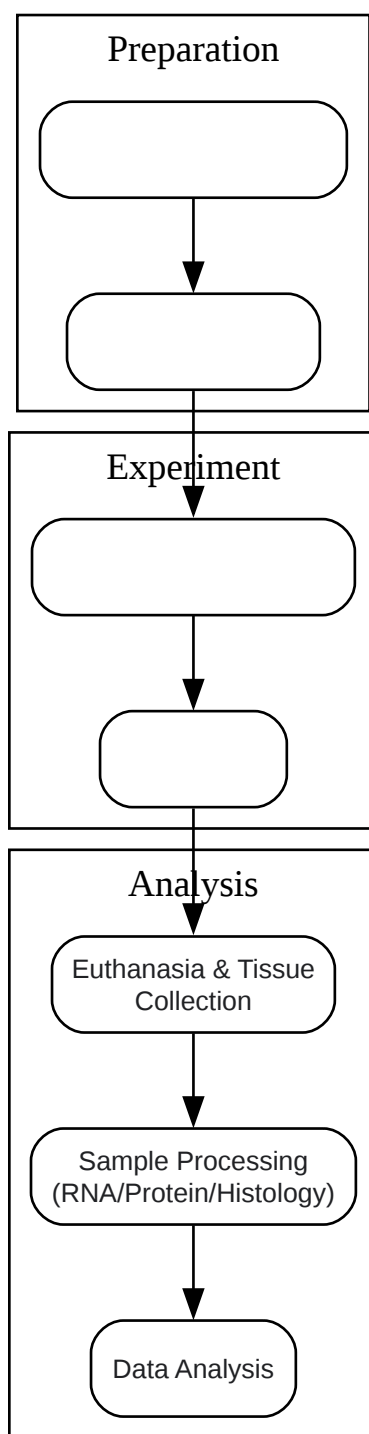
Post-Administration Monitoring and Tissue Collection

Procedure:

- **Behavioral Monitoring:** Observe the mice for changes in locomotor activity, feeding behavior, and any signs of distress at regular intervals post-injection.
- **Tissue Collection:** At the desired time points post-injection, euthanize the mice using a humane, institutionally approved method (e.g., CO2 asphyxiation followed by cervical dislocation).
- **Blood Collection:** If plasma analysis is required, collect blood via cardiac puncture into tubes containing an appropriate anticoagulant (e.g., EDTA). Centrifuge the blood to separate the plasma and store it at -80°C.
- **Tissue Dissection:** Promptly dissect the tissues of interest (e.g., liver, hypothalamus, muscle, adipose tissue).
- **Sample Processing:**
 - For gene expression analysis (qRT-PCR), snap-freeze the tissues in liquid nitrogen and store at -80°C.
 - For protein analysis (Western blot), homogenize the tissues in appropriate lysis buffer containing protease and phosphatase inhibitors, then store at -80°C.
 - For histological analysis, fix the tissues in 4% paraformaldehyde.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for an in vivo mouse study using **SR10067**.



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Caption: General experimental workflow for **SR10067** in vivo mouse studies.

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- To cite this document: BenchChem. [Application Notes and Protocols for SR10067 In Vivo Mouse Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15608826/docs#application-notes-and-protocols-for-sr10067-in-vivo-mouse-studies\]](https://www.benchchem.com/product/b15608826/docs#application-notes-and-protocols-for-sr10067-in-vivo-mouse-studies)

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